Application Note: 3,5-Dimethoxystilbene as a Pharmacological & Metabolic Probe

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Compound of Interest

Compound Name:	*3,5-Dimethoxystilbene*
CAS No.:	*78916-49-1*
Cat. No.:	*B3025592*

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Executive Summary

This guide details the application of **3,5-Dimethoxystilbene** (3,5-DMS), a naturally occurring stilbenoid and the dimethyl ether analog of Pinosylvin. Unlike its hydrophilic cousins (Resveratrol, Piceatannol), 3,5-DMS lacks hydroxyl groups on the A-ring and B-ring, conferring high lipophilicity and resistance to Phase II metabolism (glucuronidation/sulfation).

Why use 3,5-DMS as a probe?

- CYP1B1 Selectivity: It serves as a potent, selective probe for Cytochrome P450 1B1 (CYP1B1), an enzyme overexpressed in various carcinomas, allowing researchers to interrogate chemo-resistance mechanisms.
- Metabolic Stability: It acts as a "metabolic ruler" in pharmacokinetic studies, probing blood-brain barrier (BBB) permeability and cellular uptake without the rapid degradation seen in hydroxylated stilbenes.
- Fluorescence Dynamics: Its stilbene core exhibits environment-sensitive fluorescence, useful for probing hydrophobic pockets in proteins (e.g., tubulin) or membrane viscosity.

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Technical Specifications & Preparation

Parameter	Specification	Notes
Molecular Weight	240.30 g/mol	High permeability (Lipinski compliant).
LogP (Predicted)	~4.2 - 4.5	Highly lipophilic; requires DMSO or Ethanol for stock.
Excitation/Emission	300-320 nm / 360-400 nm	Fluorescence is solvent-dependent (Solvatochromic).
Solubility	DMSO (>50 mM), Ethanol (>20 mM)	Insoluble in water. Precipitation occurs >100 µM in aqueous buffer.
Stability	Light Sensitive	Critical: Trans-to-cis photoisomerization occurs under UV/Daylight. Handle in amber tubes.

Stock Solution Protocol

- Weighing: Weigh 2.4 mg of 3,5-DMS powder.
- Dissolution: Add 1.0 mL of anhydrous DMSO (Grade: Cell Culture Reagent). Vortex for 30 seconds.
- Storage: Aliquot into amber vials (50 µL each) to avoid freeze-thaw cycles. Store at -20°C.
- Working Solution: Dilute 1:1000 in media/buffer immediately before use to achieve µM concentrations.

Application I: Probing CYP1B1 Activity in Cancer Cells

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Context: CYP1B1 is a "universal tumor marker" involved in the bioactivation of pro-carcinogens. 3,5-DMS is a specific substrate/inhibitor that probes this enzymatic cleft, distinguishing CYP1B1 activity from the homologous CYP1A1.

Mechanism of Action

3,5-DMS binds to the hydrophobic active site of CYP1B1. Unlike Resveratrol, which is rapidly metabolized, 3,5-DMS competitively inhibits the metabolism of other substrates (like estradiol or chemotherapeutics), allowing researchers to stabilize drug concentrations in resistant tumor cells.

Experimental Protocol: CYP1B1 Inhibition Assay

Objective: Determine the IC50 of 3,5-DMS against CYP1B1 using a fluorogenic substrate (EROD assay adaptation).

Materials:

- Recombinant human CYP1B1 supersomes.
- Substrate: Ethoxyresorufin (2 µM final).
- NADPH Regenerating System.
- Probe: **3,5-Dimethoxystilbene** (0.01 µM – 50 µM).

Workflow:

- Preparation: Thaw CYP1B1 supersomes on ice. Dilute to 5 pmol/mL in Potassium Phosphate Buffer (100 mM, pH 7.4).
- Incubation:
  - In a black 96-well plate, add 10 µL of 3,5-DMS (varying concentrations).
  - Add 40 µL of CYP1B1 enzyme solution.
  - Incubate at 37°C for 10 minutes (Pre-incubation allows inhibitor binding).

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- Reaction Start: Add 50 µL of Substrate/NADPH mix.
- Kinetic Read: Measure fluorescence immediately (

  530 nm /

  590 nm) every 60 seconds for 20 minutes.
- Analysis: Calculate the slope (RFU/min) for the linear phase. Plot % Activity vs. Log[3,5-DMS].

Data Validation Criteria:

- Positive Control: Use

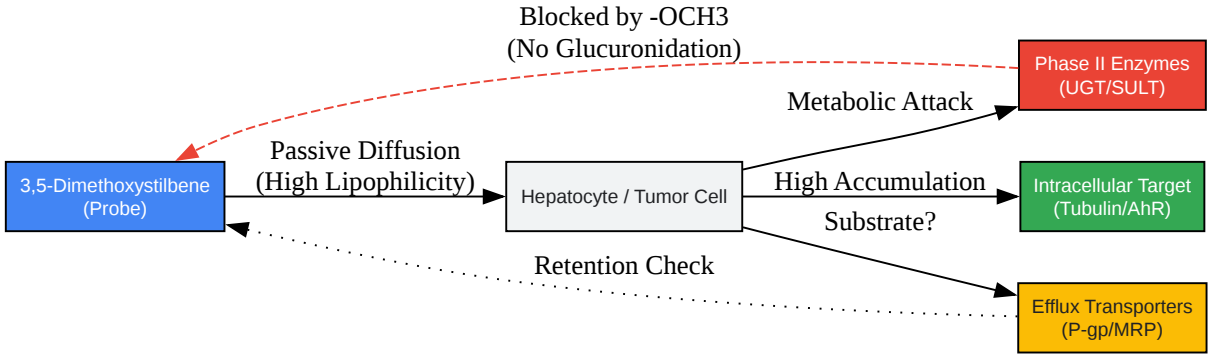
  -Naphthoflavone (known CYP inhibitor).[1]
- Negative Control: DMSO vehicle only (must show 100% activity).
- Self-Check: If fluorescence decreases over time in the absence of enzyme, check for 3,5-DMS precipitation or quenching.

Application II: Probing Cellular Uptake & Metabolic Stability

Context: The "Resveratrol Paradox" (high potency in vitro, low bioavailability in vivo) is driven by rapid glucuronidation at the 3, 5, and 4' positions. 3,5-DMS blocks these sites with methyl groups. This protocol uses 3,5-DMS to probe the non-mediated passive diffusion and metabolic resistance in hepatocytes.

Visualizing the Pathway Logic

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Figure 1: The "Methylation Advantage." 3,5-DMS evades Phase II conjugation (red node), allowing higher intracellular accumulation compared to hydroxylated stilbenes.

Protocol: Microsomal Stability Comparison

Objective: Compare the half-life (

) of 3,5-DMS vs. Resveratrol.

- Reaction Mix: Liver microsomes (0.5 mg/mL protein) + 3 mM MgCl2 in PBS.
- Spike: Add probe (3,5-DMS or Resveratrol) to 1 µM final concentration.
- Initiation: Add NADPH (1 mM).
- Sampling: Remove 50 µL aliquots at 0, 5, 15, 30, and 60 mins.
- Quenching: Immediately add 150 µL ice-cold Acetonitrile (containing Internal Standard). Centrifuge at 10,000g.
- LC-MS/MS Analysis:
  - Resveratrol: Rapid disappearance (formation of glucuronides).
  - 3,5-DMS: Slow/Negligible disappearance (demonstrating metabolic stability).

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- Note: If 3,5-DMS disappears, check for demethylation (CYP-mediated) rather than conjugation.

Application III: Fluorescence Anisotropy (Biophysical Probe)

Context: Stilbenes undergo photoisomerization (trans

cis) upon excitation.[2] In highly viscous environments (e.g., intercalated in membranes or bound to protein hydrophobic pockets), this rotation is restricted, increasing fluorescence quantum yield and anisotropy.

Protocol:

- Liposome Preparation: Prepare Large Unilamellar Vesicles (LUVs) of varying cholesterol content.
- Staining: Add 3,5-DMS (1 µM) to liposomes. Incubate 15 mins in dark.
- Measurement:
  - Excitation: 310 nm (polarized).
  - Emission: 380 nm (measure parallel

    and perpendicular

    intensities).
- Calculation:

  .
- Interpretation: High anisotropy (

) indicates the probe is "locked" in a rigid membrane environment.

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